

# Physical and chemical properties of Nitenpyram including solubility and melting point

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# An In-depth Technical Guide to the Physical and Chemical Properties of Nitenpyram

Introduction: **Nitenpyram** is a neonicotinoid insecticide widely utilized in both agricultural and veterinary applications.[1][2] As a neurotoxin, it acts by irreversibly binding to the nicotinic acetylcholine receptor (nAChR) in the central nervous system of insects, leading to paralysis and rapid death.[1][2] This guide provides a detailed overview of the core physical and chemical properties of **Nitenpyram**, offering valuable data and procedural insights for researchers, scientists, and professionals in drug development.

## Core Physical and Chemical Properties of Nitenpyram

The fundamental physicochemical characteristics of **Nitenpyram** are crucial for understanding its behavior in various formulations and environmental systems. These properties dictate its solubility, stability, and biological activity.



Property	Value	Reference
Molecular Formula	C11H15CIN4O2	[1]
Molecular Weight	270.71 g/mol	
Appearance	Pale yellow or white crystalline solid	
Melting Point	82 - 84 °C	_
Density	1.40 g/cm³ at 26 °C	_
Vapor Pressure	$1.1 \times 10^{-6} \text{ mPa} (8.2 \times 10^{-12} \text{ mm Hg}) \text{ at } 20 ^{\circ}\text{C}$	
Water Solubility	840 g/L (8.4 x 10 <sup>5</sup> mg/L) at 20- 25 °C, pH 7	_
Solubility in Organic Solvents (at 20-25°C)	Chloroform: 700 g/L Methanol: 670 g/L Acetone: 290 g/L Ethanol: 89 g/L Xylene: 4.5 g/L DMSO: Slightly soluble	
Octanol-Water Partition Coefficient (log Kow)	-0.66	_
Dissociation Constants (pKa)	pKa1 = 3.1; pKa2 = 11.5	
Stability	Stable under recommended storage conditions. Degrades in unpreserved finished drinking water but is stable in surface and ground waters.	

## **Experimental Protocols**

The determination of **Nitenpyram**'s physicochemical properties relies on established analytical methodologies. Below are detailed protocols for key experiments.

1. Determination of Melting Point via Differential Scanning Calorimetry (DSC)



 Principle: DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. The melting point is identified as the peak of the endothermic transition on the DSC thermogram.

#### · Methodology:

- A small, accurately weighed sample of **Nitenpyram** (typically 1-5 mg) is hermetically sealed in an aluminum pan.
- An empty sealed pan is used as a reference.
- The sample and reference pans are placed in the DSC cell.
- The cell is heated at a constant rate (e.g., 10 °C/min) under an inert nitrogen atmosphere.
- The heat flow to the sample is monitored and plotted against temperature. The onset and peak of the melting endotherm are recorded to determine the melting range and point.
- 2. Determination of Solubility (Shake-Flask Method)
- Principle: This classic method determines the saturation concentration of a solute in a solvent at a specific temperature.
- Methodology:
  - An excess amount of crystalline Nitenpyram is added to a known volume of the solvent (e.g., water, acetone, chloroform) in a glass flask.
  - The flask is sealed and agitated in a constant temperature water bath (e.g., 25 °C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - After agitation, the suspension is allowed to stand, permitting the undissolved solid to settle.
  - A sample of the supernatant is carefully withdrawn, filtered (using a filter that does not adsorb the solute), and diluted as necessary.

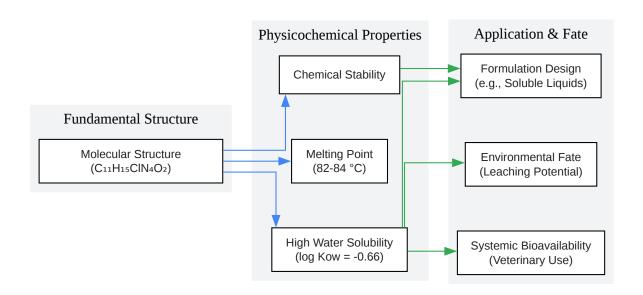


- The concentration of Nitenpyram in the saturated solution is quantified using a validated analytical technique, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).
- 3. Determination of Octanol-Water Partition Coefficient (log Kow)
- Principle: The shake-flask method is the standard for determining log Kow, which measures
  the ratio of a chemical's concentration in the octanol phase to its concentration in the
  aqueous phase at equilibrium.
- Methodology:
  - n-Octanol and water are mutually saturated by mixing them for 24 hours, followed by separation of the two phases.
  - A small, known amount of **Nitenpyram** is dissolved in either the water-saturated octanol or octanol-saturated water.
  - The two phases are combined in a flask in a specific volume ratio (e.g., 1:1 or 1:2).
  - The flask is shaken at a constant temperature until equilibrium is achieved (typically several hours).
  - The mixture is centrifuged to ensure complete separation of the two phases.
  - The concentration of **Nitenpyram** in both the octanol and aqueous phases is determined using an appropriate analytical method, such as HPLC-UV or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
  - The partition coefficient (Kow) is calculated as the ratio of the concentration in the octanol
    phase to the concentration in the aqueous phase. The result is expressed as its base-10
    logarithm (log Kow).

### **Visualizations**

The following diagrams illustrate key relationships and workflows relevant to the study of **Nitenpyram**.

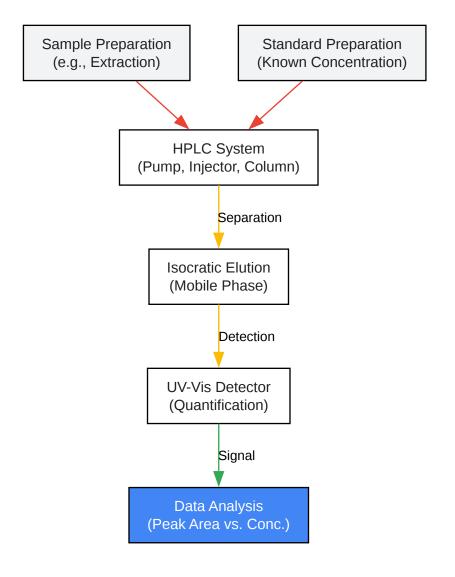




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Logical relationship between Nitenpyram's structure, properties, and applications.





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Experimental workflow for the quantification of Nitenpyram using HPLC-UV.

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